

Clinical Efficacy & Safety Profile: oPac+E vs IV Paclitaxel

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Encequidar

CAS No.: 849675-66-7

Cat. No.: S005660

[Get Quote](#)

The following table summarizes key outcomes from a Phase III study comparing oPac+E with IVpac in patients with metastatic breast cancer [1].

Metric	Oral Paclitaxel + Encequidar (oPac+E)	Intravenous Paclitaxel (IVpac)	Significance/Notes
Confirmed Response Rate (ORR)	36%	23%	P = 0.01
Median Progression-Free Survival (PFS)	8.4 months	7.4 months	HR=0.768; P=0.046
Median Overall Survival (OS)	22.7 months	16.5 months	HR=0.794; P=0.08 (trend)
Key Adverse Events (Grade 3-4)			
• Neuropathy (≥ Grade 3)	2%	15%	Significantly lower with oPac+E
• Alopecia (all grades)	49%	62%	Less frequent with oPac+E

Metric	Oral Paclitaxel + Encequidar (oPac+E)	Intravenous Paclitaxel (IVpac)	Significance/Notes
• Neutropenic complications	Increased	Lower	Higher in oPac+E, especially with elevated liver enzymes
• Nausea, Vomiting, Diarrhea	Increased	Lower	Higher in oPac+E

Administration Cost Analysis: Home vs. Clinic

An economic analysis from a US payer perspective compared the administration costs, excluding the drug costs themselves. The results strongly favor home administration of oPac+E [2] [3].

Therapy and Setting	Cost Per Patient Per Month (PPPM)	Relative Cost Difference vs. oPac+E
Oral Paclitaxel + Encequidar (Home)	\$523	(Base for comparison)
IV Paclitaxel (175 mg/m ² , Clinic)	\$1,469	64.4% higher
Protein-Bound Paclitaxel (Clinic)	\$1,445	63.8% higher
IV Paclitaxel (80-100 mg/m ² weekly, Clinic)	\$2,510	380% higher (4.8x)

The analysis concluded that the cost differences were primarily driven by the higher administration and premedication costs associated with IV infusions in a clinic or office setting [2].

Mechanism of Action: How Encequidar Enables Oral Delivery

A key challenge with oral paclitaxel is its poor absorption into the bloodstream because it is actively pumped out of gut cells by a protein called P-glycoprotein (P-gp). **Encequidar** is a novel, gut-specific P-gp inhibitor that addresses this issue [2] [4].

The following diagram illustrates the mechanism of **encequidar** and the subsequent metabolic pathway that enhances chemotherapy efficacy in resistant cells.

The diagram shows a two-part mechanism:

- **In the Gut: Encequidar** blocks intestinal P-gp, allowing oral paclitaxel to be absorbed into the bloodstream [2] [4].
- **In Resistant Cells:** A pre-clinical study on colon cancer cells suggests **encequidar** can reverse multidrug resistance (MDR) by inhibiting cellular P-gp. This disrupts energy production (TCA cycle) and antioxidant defenses (glutathione metabolism), leading to a buildup of toxic reactive oxygen species (ROS) that makes resistant cells vulnerable to chemotherapy again [5].

Key Considerations for Researchers

- **Trade-off in Safety Profile:** While oPac+E offers significant advantages in reducing neuropathy and alopecia, it is associated with a higher incidence of hematologic and gastrointestinal adverse events [1]. Patients with elevated liver enzymes at baseline may be at higher risk for neutropenic infections [1].
- **Patient Preference:** A pharmacokinetic study found that 75% of patients preferred oral paclitaxel with **encequidar** over the intravenous formulation, highlighting the value of convenience and avoiding infusions [4].
- **Platform Technology:** The strategy of using **encequidar** to enable oral delivery shows promise beyond paclitaxel. A Phase I trial has demonstrated the feasibility of oral docetaxel when co-administered with **encequidar**, suggesting this approach could be applied to other poorly absorbed chemotherapeutics [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Open-Label, Randomized, Multicenter, Phase III Study ... [pubmed.ncbi.nlm.nih.gov]
2. of Home vs Clinic Administration of Paclitaxel in... | AJMC Cost [ajmc.com]
3. Cost of home vs clinic administration of paclitaxel in ... [pubmed.ncbi.nlm.nih.gov]
4. Oral paclitaxel with encequidar compared to intravenous ... [pubmed.ncbi.nlm.nih.gov]
5. The effect and mechanistic study of encequidar on ... [pubmed.ncbi.nlm.nih.gov]
6. Oral docetaxel plus encequidar - a phase 1 clinical trial [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Clinical Efficacy & Safety Profile: oPac+E vs IV Paclitaxel].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b005660#encequidar-cost-effectiveness-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com